

5-Chlorofuran-2-sulfonyl Chloride: Proper Disposal & Safety Procedures

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Compound of Interest

Compound Name:	5-Chlorofuran-2-sulfonyl chloride
CAS No.:	443990-97-4
Cat. No.:	B3383610

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Executive Summary & Immediate Hazard Profile^[1]

5-Chlorofuran-2-sulfonyl chloride is a high-energy electrophile typically used as a building block in medicinal chemistry (e.g., sulfonamide synthesis).^[1] For disposal purposes, it must be treated as a water-reactive corrosive.^[1]

Do not dispose of this compound down the drain or in general trash.

Core Hazard Data

Property	Specification	Critical Safety Implication
Functional Group	Sulfonyl Chloride ()	Reacts violently with water/nucleophiles to release HCl gas.[1]
Reactivity	Water-Reactive (EUH014)	Do not add water directly to the neat solid/liquid.[1] Risk of flash vaporization.[1]
Corrosivity	Skin Corr.[1][2][3][4] 1B (H314)	Causes immediate, irreversible tissue damage.[1]
Physical State	Solid or Semi-solid (MP -25-28°C)	May exist as a "slush" in warm labs; handle as a liquid for safety margins.[1]

The Chemistry of Disposal (The "Why")

To safely dispose of **5-chlorofuran-2-sulfonyl chloride**, we must intentionally trigger its decomposition in a controlled environment.[1] We utilize alkaline hydrolysis to convert the reactive electrophile into two stable, water-soluble salts:

- 5-chlorofuran-2-sulfonate (non-volatile salt)[1]
- Sodium chloride (table salt)[1]

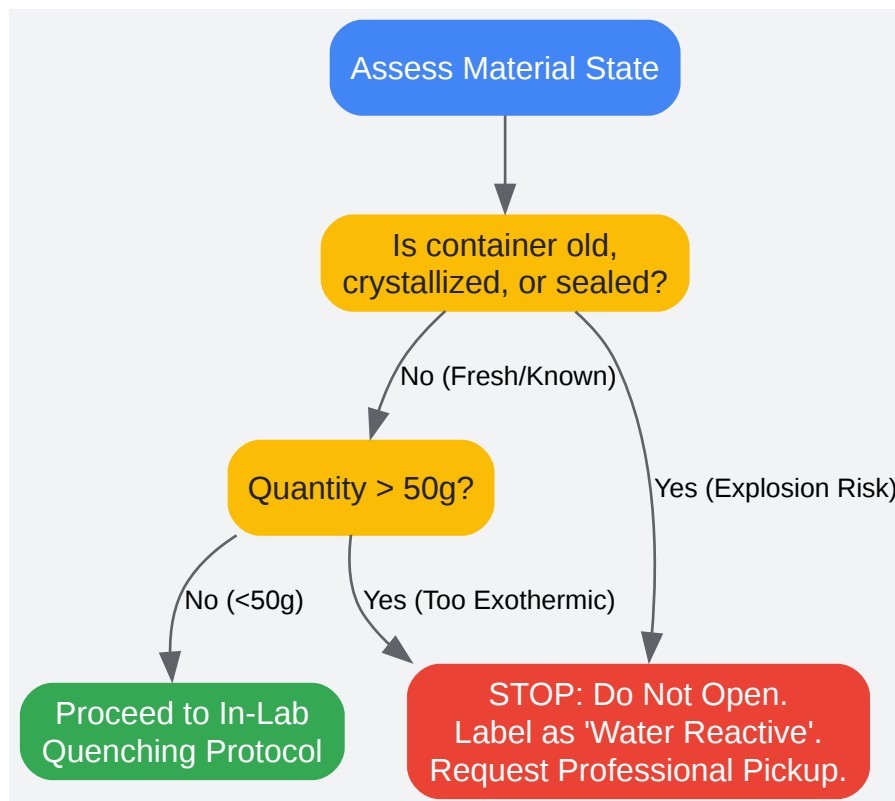
The Reaction:

[1]

Why we use Base (NaOH/NaHCO₃) instead of just Water: Simple hydrolysis with water generates Sulfonic Acid (R-SO₃H) and Hydrochloric Acid (HCl) gas.[1][5] This creates an acidic mist and potentially pressurizes the waste container. Using a base neutralizes these acids in situ, preventing gas evolution and heat accumulation.[1]

Pre-Disposal Triage: The Decision Matrix

Before initiating any procedure, assess the state of the material. Do not open old or crusted containers.



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Figure 1: Decision logic for determining whether to treat in-house or outsource disposal.

Protocol: Controlled Alkaline Hydrolysis (In-Lab Quenching)[1]

Scope: Only for fresh reagents <50g or reaction mixtures. PPE Required: Chemical splash goggles (or face shield), heavy nitrile or Silver Shield gloves, lab coat, fume hood.[1]

Reagents Needed[1][5][6][7][8]

- Inert Solvent: Dichloromethane (DCM) or Toluene (to dissolve the sulfonyl chloride).[1][6]
- Neutralizing Base: 10% Sodium Hydroxide (NaOH) or Saturated Sodium Bicarbonate (NaHCO₃).[1]

- Cooling: Ice bath.

Step-by-Step Procedure

Step 1: Solvation (Dilution of Heat)

Never add the solid directly to the base.

- Dissolve the **5-chlorofuran-2-sulfonyl chloride** in a minimal amount of inert solvent (DCM or Toluene).[1]
 - Reasoning: This creates a "heat sink" and prevents the formation of solid clumps that can un-react later.

Step 2: Preparation of Quench Bath

- In a large beaker (3x the volume of your solution), prepare 10% NaOH or Sat. NaHCO₃.
- Place the beaker in an ice bath and cool to <5°C.
 - Reasoning: Hydrolysis is exothermic.[1] The ice bath prevents the solvent from boiling and spraying the corrosive mixture.

Step 3: Controlled Addition

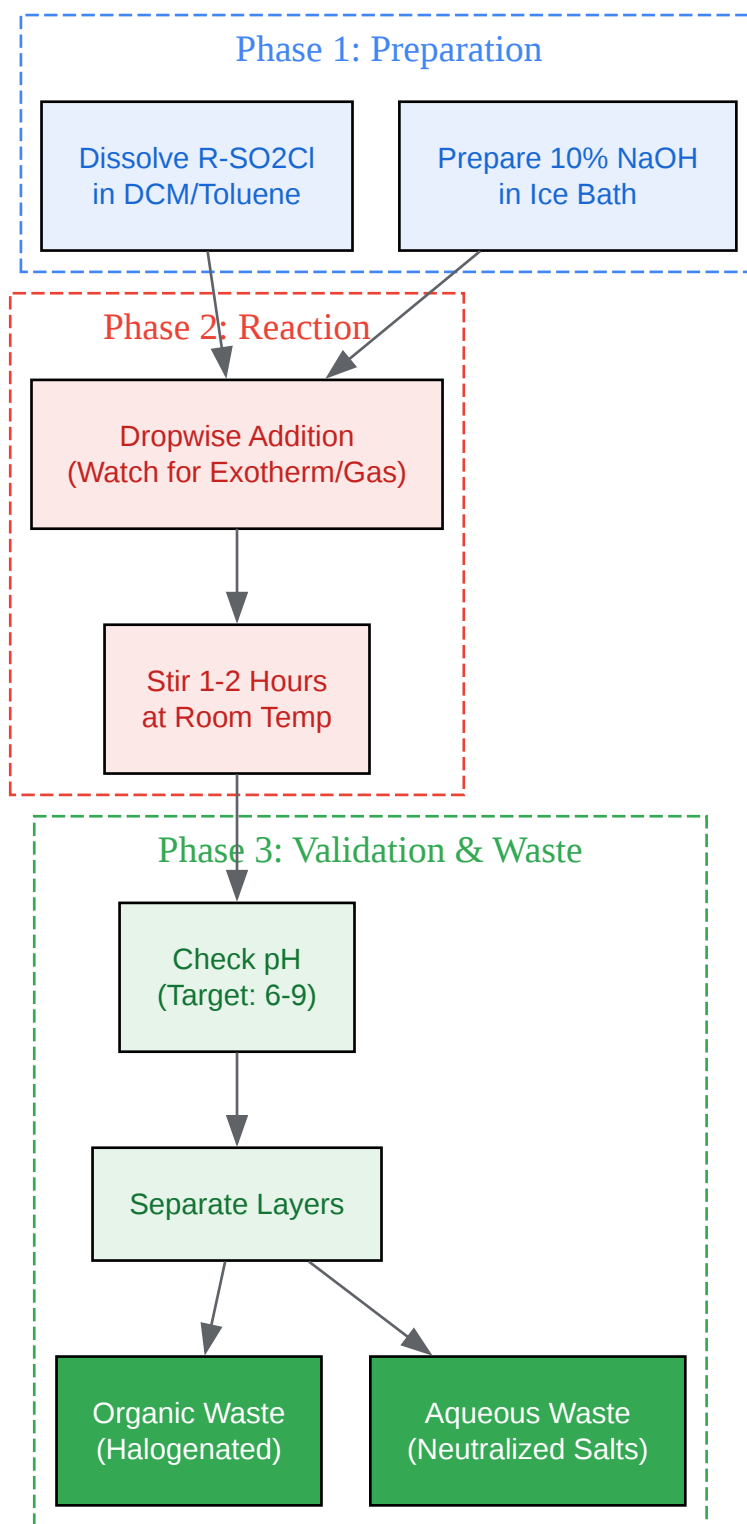
- Using an addition funnel or pipette, slowly drip the sulfonyl chloride solution into the stirring basic mixture.
- Monitor Temperature: If using NaHCO₃, expect vigorous bubbling (release).[1] Ensure the foam does not breach the container.

Step 4: Verification & Disposal[1]

- Allow the mixture to stir at room temperature for 1-2 hours to ensure complete destruction of the sulfonyl chloride.
- Test pH: Ensure the aqueous layer is pH 6–9. If acidic, add more base.
- Separation:

- Organic Layer (DCM/Toluene): Dispose of in Halogenated/Organic Solvent Waste.[1]
- Aqueous Layer: Dispose of in Aqueous Waste (check local regulations; some sites allow drain disposal for neutralized saline solutions, but aqueous waste is the safest default).[1]

Visual Workflow: Quenching Process



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Figure 2: Step-by-step chemical neutralization workflow.[1]

Emergency Procedures

Scenario	Immediate Action
Spill (Outside Hood)	Evacuate area. Do not attempt to clean with water (generates HCl gas). Cover with dry sand or Soda Ash.[1][7] Call EHS.
Skin Contact	Immediate Drench: Rinse for 15 minutes.[1][2][8] Do not wait for symptoms (burns may be delayed).[1]
Pressure Buildup	If a waste bottle is bulging, do not open it. Place it in a secondary container in the back of the hood and contact EHS immediately.

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